

# Spectral Analysis of Methyl 3-amino-5-hydroxybenzoate: A Technical Guide

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## Compound of Interest

Compound Name: *Methyl 3-amino-5-hydroxybenzoate*

Cat. No.: *B1314011*

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This technical guide provides a comprehensive overview of the  $^1\text{H}$  and  $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) spectral data for **Methyl 3-amino-5-hydroxybenzoate**. Designed for researchers, scientists, and professionals in drug development, this document details predicted spectral data based on analysis of structurally similar compounds, outlines a standard experimental protocol for data acquisition, and presents the molecular structure for clear spectral assignment.

## Predicted $^1\text{H}$ and $^{13}\text{C}$ NMR Spectral Data

Due to the absence of a publicly available, experimentally verified NMR spectrum for **Methyl 3-amino-5-hydroxybenzoate**, the following data tables present predicted chemical shifts ( $\delta$ ) in parts per million (ppm). These predictions are derived from the known spectral data of analogous compounds, including Methyl 3,5-dihydroxybenzoate, 3-aminophenol, and methyl benzoate, and are based on established principles of NMR spectroscopy. The predicted spectra are referenced to a standard solvent, DMSO- $d_6$ .

## Predicted $^1\text{H}$ NMR Spectral Data

Chemical Shift ( $\delta$ ) (ppm)	Multiplicity	Integration	Assignment
~9.5 (broad s)	Singlet	1H	-OH
~6.5 - 6.8 (m)	Multiplet	3H	Ar-H
~5.0 (broad s)	Singlet	2H	-NH <sub>2</sub>
3.75 (s)	Singlet	3H	-OCH <sub>3</sub>

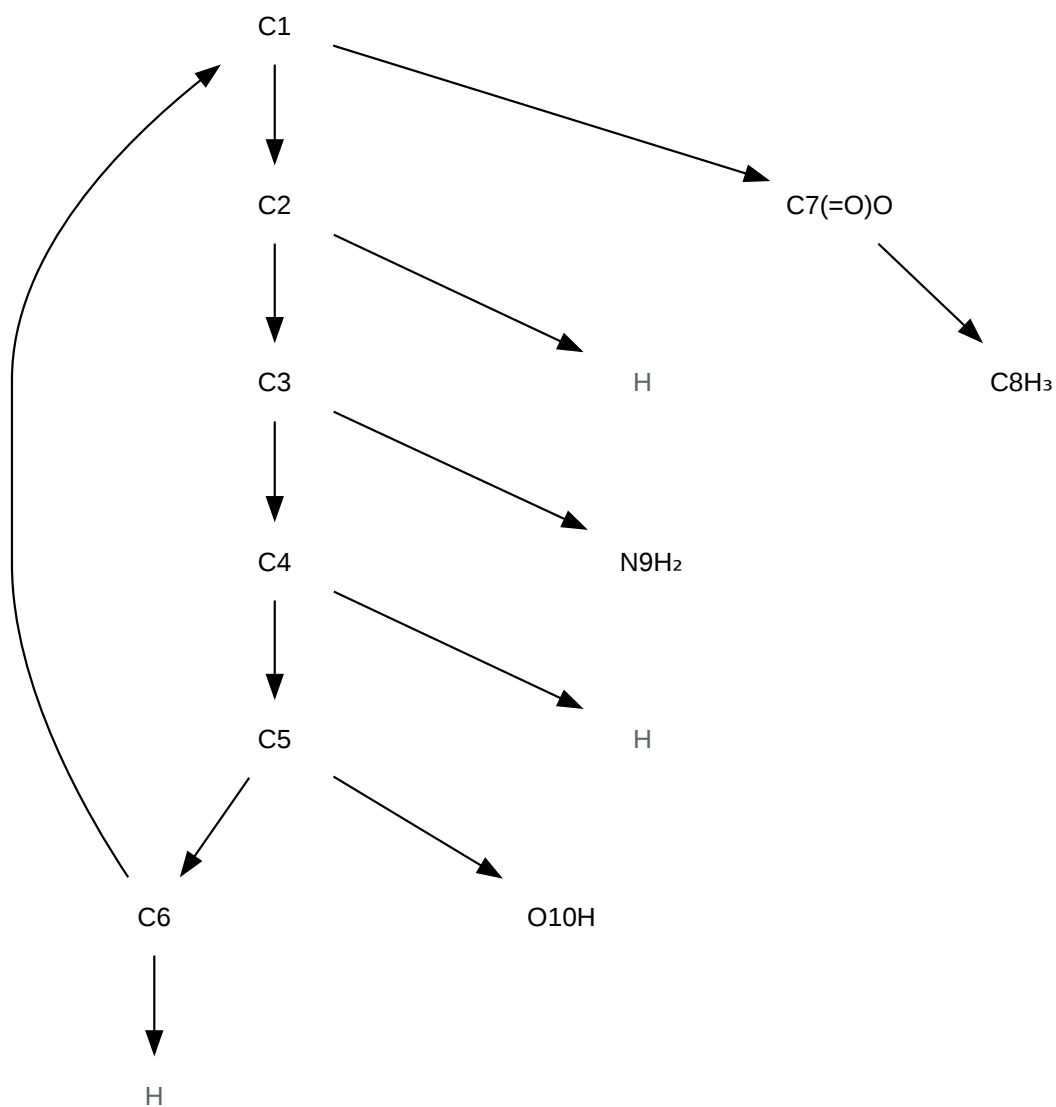
## Predicted <sup>13</sup>C NMR Spectral Data

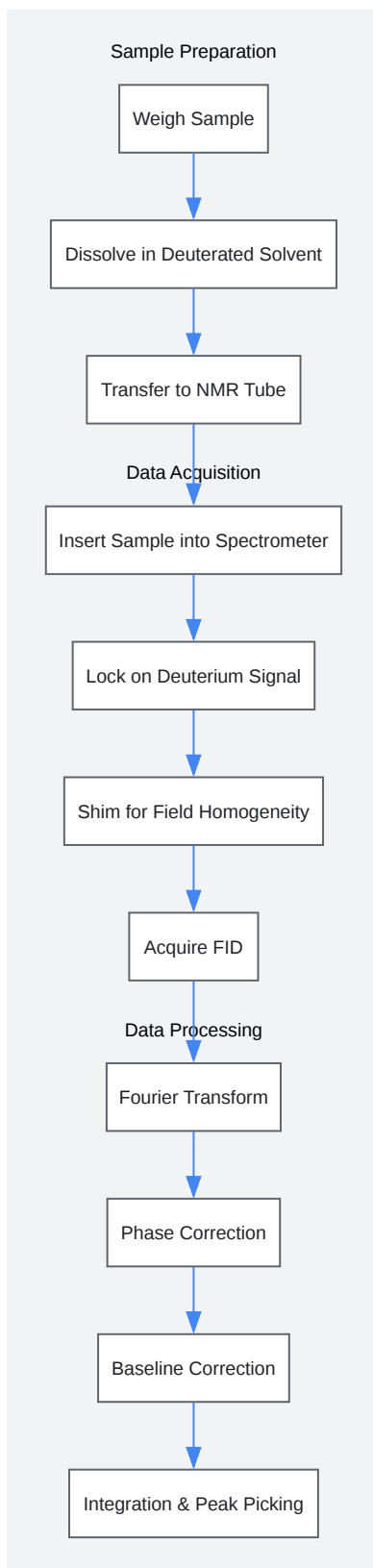
Chemical Shift ( $\delta$ ) (ppm)	Assignment
~167	C=O (Ester)
~158	C-OH
~149	C-NH <sub>2</sub>
~132	C-COOCH <sub>3</sub>
~108	Ar-CH
~105	Ar-CH
~102	Ar-CH
~52	-OCH <sub>3</sub>

## Molecular Structure and Atom Numbering

The following diagram illustrates the chemical structure of **Methyl 3-amino-5-hydroxybenzoate** with atom numbering for clear correlation with the predicted NMR spectral assignments.

Methyl 3-amino-5-hydroxybenzoate





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